

# Personal protective equipment for handling Sotorasib

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## Compound of Interest

Compound Name: Sotorasib

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## Essential Safety and Handling Guide for Sotorasib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Sotorasib**, a potent active pharmaceutical ingredient. Adherence to these procedural steps is essential for ensuring a safe laboratory environment.

**Sotorasib** is classified as a toxic substance and a moderate to severe irritant to the skin and eyes.[1][2] It may also cause respiratory irritation.[2][3] Therefore, handling should only be performed by personnel trained and familiar with potent pharmaceutical ingredients.[1]

## Hazard Summary

Hazard Type	Description	Citations
Toxicity	Toxic, contains a pharmaceutically active ingredient. Harmful if swallowed.	<a href="#">[1]</a> <a href="#">[2]</a>
Irritation	Moderate to severe irritant to skin and eyes. May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Combustibility	The active pharmaceutical ingredient can form combustible dust concentrations in the air, presenting an explosion hazard risk.	<a href="#">[4]</a>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure. The following recommendations are based on safety data sheets and best practices for handling hazardous drugs.

### Eye and Face Protection

- Required: Safety goggles with side-shields should be worn at all times.[\[2\]](#)[\[5\]](#)
- Recommended for Splash Risk: A full-face shield should be used in addition to goggles when there is a potential for splashing.[\[4\]](#)

### Skin Protection

- Gloves: Protective gloves are mandatory.[\[2\]](#)[\[5\]](#) For administering antineoplastic hazardous drugs, it is recommended to wear two pairs of chemotherapy-rated gloves.[\[6\]](#)
- Lab Coat/Gown: An impervious lab coat or gown should be worn to prevent skin contact.[\[2\]](#)  
[\[4\]](#)[\[5\]](#) Gowns should be shown to be resistant to permeability by hazardous drugs.[\[6\]](#)

## Respiratory Protection

- Standard Operations: When handling **Sotorasib** within a certified chemical fume hood or with effective local exhaust ventilation, respiratory protection may not be necessary.[\[4\]](#)
- Dust/Aerosol Generating Procedures: For activities such as weighing or preparing solutions where dust or aerosols may be generated, an air-purifying respirator with a NIOSH-approved filter for dusts and mists is recommended.[\[4\]](#)
- Spills or Emergencies: In the event of a large spill or fire, a self-contained breathing apparatus (SCBA) should be used.[\[1\]](#)[\[7\]](#)

## Quantitative Exposure Limits

Parameter	Value	Organization
Occupational Exposure Limit (OEL)	24 µg/m <sup>3</sup> (8-hour time-weighted average)	Amgen Recommended
Occupational Exposure Band	Band 3 (20 µg/m <sup>3</sup> - 100 µg/m <sup>3</sup> )	Amgen Classification

Citation:[\[4\]](#)

## Experimental Protocols: Handling and Disposal Engineering Controls

- Ventilation: All handling of **Sotorasib** should occur in a well-ventilated area, preferably within an enclosed process, a chemical fume hood, or a designated area with effective local exhaust ventilation.[\[3\]](#)[\[4\]](#)
- Safety Stations: Ensure that a safety shower and an eye wash station are readily accessible in the work area.[\[2\]](#)[\[5\]](#)

## Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Avoid any contact with skin, eyes, and clothing.[\[4\]](#)

- During Handling: Do not eat, drink, or smoke in the designated handling area.[2][4]
- After Handling: Wash hands, face, and any potentially exposed areas thoroughly immediately after handling the material.[4] Remove any contaminated clothing before entering eating areas.[4]
- Cleaning: Clean all protective equipment thoroughly after each use.[4]

## Storage

- Store **Sotorasib** in a well-ventilated area.[4]

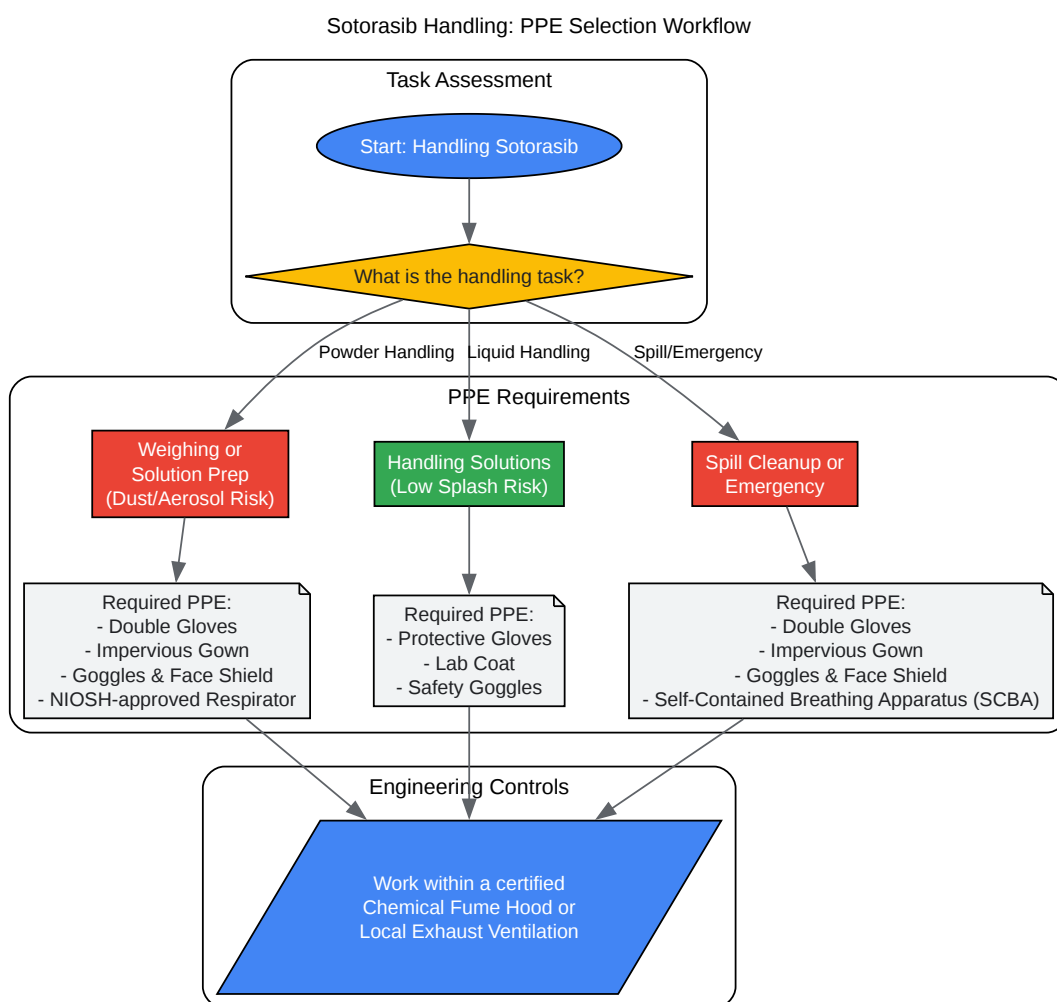
## Spill Management

- Area Evacuation: Cordon off the spill area.
- PPE: Use appropriate PPE, including respiratory protection, to clean up the spill.[4]
- Containment: If the material is in powder form, wet it down to minimize airborne dust.[4]
- Cleanup: Absorb the spilled material with an inert absorbent, such as paper towels.[4] Thoroughly wash the spill area with appropriate cleaning materials.[4]
- Disposal: Collect all contaminated materials in a sealed container for disposal according to applicable waste disposal regulations.[4]

## Disposal Plan

- Dispose of all waste materials, including empty containers and contaminated PPE, in accordance with local, state, and federal regulations for hazardous waste.[4] Avoid release into the environment.[4]

## Visual Workflow for PPE Selection



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Caption: Workflow for selecting appropriate PPE when handling **Sotorasib**.

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